

An In-depth Technical Guide on the Physical Properties of 2-Tetradecanone

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Compound of Interest		
Compound Name:	2-Tetradecanone	
Cat. No.:	B1197950	Get Quote

This guide provides a comprehensive overview of the key physical properties of **2- Tetradecanone**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Core Physical Properties

2-Tetradecanone, also known as methyl dodecyl ketone, is a saturated ketone with the chemical formula C₁₄H₂₈O. Its physical state at ambient temperature is typically a solid. The transition between its solid and liquid states, and subsequently to its gaseous state, is defined by its melting and boiling points, respectively. These properties are critical for its handling, storage, and application in various scientific and industrial processes.

Quantitative Data Summary

The melting and boiling points of **2-Tetradecanone** have been determined and are summarized in the table below. The data is compiled from various chemical databases and literature sources.



Physical Property	Value	Conditions
Melting Point	33 - 34 °C	Not specified
35.5 °C	Not specified	
Boiling Point	279 - 280 °C	
148 °C	@ 0.8 mm Hg	

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2- Tetradecanone** are not explicitly detailed in the referenced public sources. However, standard analytical methods are typically employed for such measurements.

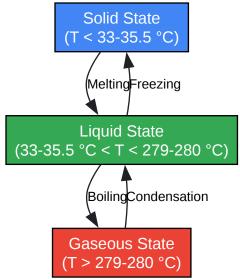
- Melting Point Determination: The melting point of a solid compound like 2-Tetradecanone is generally determined using a capillary melting point apparatus. In this method, a small, finely powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is observed and recorded as the melting point.
- Boiling Point Determination: The boiling point is typically measured at a specific pressure,
 often atmospheric pressure (760 mm Hg). For this, the substance is heated, and the
 temperature at which its vapor pressure equals the surrounding atmospheric pressure is
 recorded as the boiling point. For substances that may decompose at their atmospheric
 boiling point, a reduced pressure (vacuum) distillation can be used to determine the boiling
 point at a lower temperature.

Logical Relationships

The physical state of **2-Tetradecanone** is directly dependent on its temperature, as illustrated in the following diagram.



Physical State Transitions of 2-Tetradecanone



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